

Gisadenafil besylate biological activity phosphodiesterase

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Compound Focus: Gisadenafil Besylate

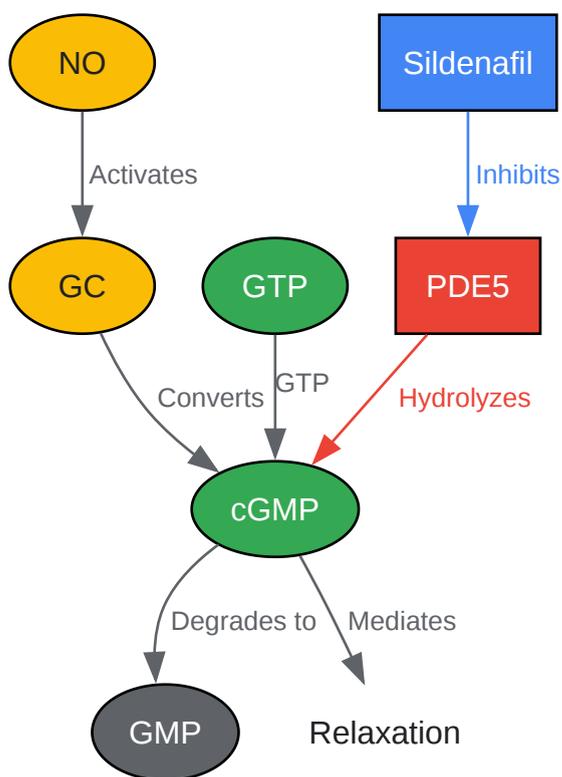
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Phosphodiesterase-5 (PDE5) Inhibition Mechanism

The core biological activity of PDE5 inhibitors like Sildenafil is to amplify the nitric oxide (NO)-mediated signaling pathway by preventing the degradation of cyclic guanosine monophosphate (cGMP). The diagram below illustrates this key mechanism.



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Diagram of the core NO-cGMP pathway and the site of PDE5 inhibitor action.

Key Quantitative Data for Sildenafil (Reference)

The table below summarizes quantitative data for Sildenafil, provided for comparative purposes.

Parameter	Value or Finding	Experimental Context / Method
Primary Mechanism	Potent & selective PDE5 inhibition [1]	In vitro enzyme assays; human corpus cavernosum studies
Key Downstream Effects	Relaxation of smooth muscle [2]	Organ bath experiments on human bladder dome strips
Involved Pathways	cGMP (primary), cAMP, K ⁺ channel activation [2]	Tissue pre-contracted with carbachol, inhibitors used (ODQ, MDL-12,330A, glibenclamide)

Parameter	Value or Finding	Experimental Context / Method
Onset of Action	As early as 14 minutes [1]	Clinical trials in men with erectile dysfunction
Duration of Action	Up to 12 hours [1]	Clinical trials in men with erectile dysfunction
Common Adverse Events	Headache, flushing, dyspepsia, visual disturbances [3] [4]	Analysis of 67 double-blind, placebo-controlled trials and post-marketing data

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References

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